

Technical Support Center: Optimizing Sodium cyanide Concentration for Efficient Gold Extraction

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Compound of Interest

Compound Name: Sodium cyanide

Cat. No.: B046578

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing **sodium cyanide** concentration for efficient gold extraction experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary chemical reaction in gold cyanidation?

A1: The dissolution of gold in a cyanide solution is described by the Elsner Equation. In this reaction, gold is oxidized and forms a stable, water-soluble gold-cyanide complex, allowing it to be separated from the ore. The overall equation is: $4 \text{ Au} + 8 \text{ NaCN} + \text{O}_2 + 2 \text{ H}_2\text{O} \rightarrow 4 \text{ Na}[\text{Au}(\text{CN})_2] + 4 \text{ NaOH}$.^{[1][2]}

Q2: What is a typical starting concentration for **sodium cyanide** in gold leaching?

A2: A typical **sodium cyanide** concentration for gold leaching ranges from 300 to 500 parts per million (ppm) NaCN.^[3] Some bottle roll tests may use a standardized starting concentration of 1 kg of NaCN per tonne of ore.^[4] The optimal concentration depends on various factors, including ore mineralogy and particle size.^{[5][6][7]}

Q3: How does pH influence the efficiency and safety of the cyanidation process?

A3: Maintaining an alkaline pH, typically between 10 and 11, is crucial.[3] This prevents the cyanide from converting into highly toxic hydrogen cyanide (HCN) gas, which is volatile and reduces the amount of cyanide available for leaching.[3][8] Lime (calcium oxide) or sodium hydroxide is commonly used to control the pH.[3][9]

Q4: Why is dissolved oxygen essential for gold cyanidation?

A4: Dissolved oxygen is a critical component in the chemical reaction that dissolves gold.[6] Low levels of dissolved oxygen can slow down or halt the leaching process.[6][10] To ensure sufficient oxygen, air or pure oxygen may be injected into the leaching tanks, aiming for levels around 8-10 ppm.[3]

Q5: What are "cyanicides" and how do they affect the process?

A5: Cyanicides are substances that react with cyanide, making it unavailable for gold dissolution and leading to increased reagent consumption. Common cyanicides include copper, zinc, iron, and arsenic-containing minerals.[1][6][11] For instance, copper minerals readily dissolve in cyanide solutions and can significantly increase the consumption of **sodium cyanide**. [1][12][13]

Troubleshooting Guides

Problem 1: Low Gold Recovery

Q: My gold recovery is lower than expected. What are the potential causes and how can I troubleshoot this?

A: Low gold recovery can stem from several issues related to ore characteristics and process parameters.

- **Insufficient Cyanide Concentration:** The cyanide concentration may be too low to effectively dissolve the gold.[5] Verify the free cyanide concentration in your leach solution using titration and adjust as necessary.
- **Poor Gold Liberation:** The gold may be locked within other minerals. Ensure the ore is ground to an optimal particle size (typically 80% passing 75 microns) to expose the gold particles to the cyanide solution.[3]

- Low Dissolved Oxygen: Oxygen is a key reactant.[6] Ensure adequate aeration or oxygen injection to maintain dissolved oxygen levels above 8 mg/L.[9]
- Improper pH: If the pH is too low (below 10), it can lead to the formation of HCN gas, reducing the effective cyanide concentration.[3] Monitor and maintain the pH between 10 and 11.[3]
- Presence of "Preg-Robbing" Materials: Some ores contain carbonaceous matter that can adsorb the dissolved gold-cyanide complex from the solution, a phenomenon known as "preg-robbing," which reduces recovery.[6][11]
- Interfering Minerals: Minerals like pyrite, arsenopyrite, and pyrrhotite can consume cyanide and oxygen, hindering gold dissolution.[6][11] Pre-treatment of the ore may be necessary in such cases.

Problem 2: High **Sodium Cyanide** Consumption

Q: I'm observing excessively high consumption of **sodium cyanide**. What could be the cause and what are the solutions?

A: High cyanide consumption is a common issue, often caused by the ore's mineralogy.

- Presence of Cyanicides: The primary cause is often the presence of cyanide-consuming minerals, especially copper minerals.[12][13] For every 1% of reactive copper, as much as 30 kg/t of NaCN can be consumed.[12]
 - Solution: Consider ore pre-treatment methods like flotation to remove copper minerals before cyanidation.[12][13]
- High Slurry Concentration: While a higher slurry concentration can increase throughput, it can also lead to higher reagent consumption. It's necessary to find a balance between leaching efficiency and production costs.[5]
- Incorrect pH Level: Operating outside the optimal pH range of 10-11 can lead to cyanide loss through volatilization as HCN gas.[3]

- **Excessive Cyanide Concentration:** Using a cyanide concentration that is significantly higher than necessary will not improve gold recovery and leads to waste.[3][5] The optimal concentration should be determined through experimental testing.

Data Presentation: Key Leaching Parameters

The following table summarizes the typical operational parameters for efficient gold cyanidation.

Parameter	Recommended Range	Purpose & Notes
Sodium Cyanide (NaCN) Concentration	300 - 500 ppm	Acts as the primary lixiviant to dissolve gold.[3] The optimal level depends on ore characteristics.
pH Level	10 - 11	Prevents the formation of toxic HCN gas and ensures cyanide stability.[3] Maintained using lime or NaOH.
Dissolved Oxygen (DO)	> 8 mg/L	Essential oxidant for the gold dissolution reaction.[9] Can be supplemented with air or pure oxygen.[3]
Particle Size (Grind)	~80% passing 75 µm	Ensures adequate liberation of gold particles for contact with the cyanide solution.[3]
Slurry Concentration (% Solids)	40% - 50%	Affects reagent consumption and mixing efficiency.[9] Higher density can reduce equipment size but may increase reagent use.[5]
Leaching Time	24 - 48 hours	Varies based on ore mineralogy and particle size.[9] Refractory ores may require longer residence times.

Experimental Protocols

Protocol 1: Standard Bottle Roll Test for Optimizing NaCN Concentration

This protocol outlines a standard laboratory procedure to determine the optimal **sodium cyanide** concentration for a given gold ore sample.

1. Sample Preparation:

- Obtain a representative ore sample.
- Dry the ore and crush it to the desired particle size (e.g., 80% passing 75 μm).[\[14\]](#)
- Homogenize the crushed sample thoroughly to ensure consistency across tests.

2. Test Setup:

- Weigh a specific amount of the prepared ore (e.g., 500g or 1000g) and place it into a leach bottle.[\[10\]](#)[\[14\]](#)
- Calculate and add the required volume of water to achieve the target slurry density (e.g., 50% solids).[\[10\]](#)[\[15\]](#)
- Agitate the slurry and measure the natural pH. Adjust the pH to the target level (e.g., 10.5) using a lime slurry or NaOH solution.[\[10\]](#)

3. Leaching Procedure:

- Prepare a stock solution of **sodium cyanide** (e.g., 20% w/v).[\[15\]](#)
- Add a calculated amount of the NaCN stock solution to achieve the desired starting concentration for the first test (e.g., 300 ppm).
- Seal the bottle, ensuring a small hole is present in the lid to allow for air exchange, and place it on a bottle roller set to a constant speed (e.g., 30-32 rpm).[\[4\]](#)[\[10\]](#)
- Run parallel tests with varying NaCN concentrations (e.g., 300, 400, 500, 600 ppm) to determine the optimum.

4. Sampling and Analysis:

- Collect slurry samples at predetermined time intervals (e.g., 2, 4, 8, 12, 24, and 48 hours).[\[10\]](#)
- For each sample, filter the slurry to separate the pregnant solution from the solid tailings.

- Analyze the pregnant solution for dissolved gold concentration using methods like Atomic Absorption Spectroscopy (AAS).[\[16\]](#)
- Analyze the solution for free cyanide concentration using silver nitrate titration (see Protocol 2).[\[15\]](#)
- After each sampling, replenish the cyanide to maintain the target concentration.[\[4\]](#)[\[14\]](#)

5. Data Interpretation:

- Plot gold extraction (%) versus time for each NaCN concentration.
- Plot cyanide consumption versus time.
- The optimal NaCN concentration is the one that achieves the highest gold recovery with the most economical cyanide consumption.

Protocol 2: Free Cyanide Analysis by Silver Nitrate Titration

This method is used to determine the concentration of free cyanide in the leach solution.

1. Reagents and Equipment:

- Standardized silver nitrate (AgNO_3) solution (0.1M).
- Potassium iodide (KI) indicator.
- Ammonia solution (6M).
- Burette, conical flask, and pipette.

2. Procedure:

- Pipette a known volume of the pregnant leach solution into a conical flask.
- Add approximately 75 mL of deionized water.
- Add 5-6 mL of 6M ammonia solution and a small amount (approx. 1/8 tsp) of potassium iodide indicator.[\[17\]](#)
- Titrate the solution with the standardized silver nitrate solution.[\[17\]](#)

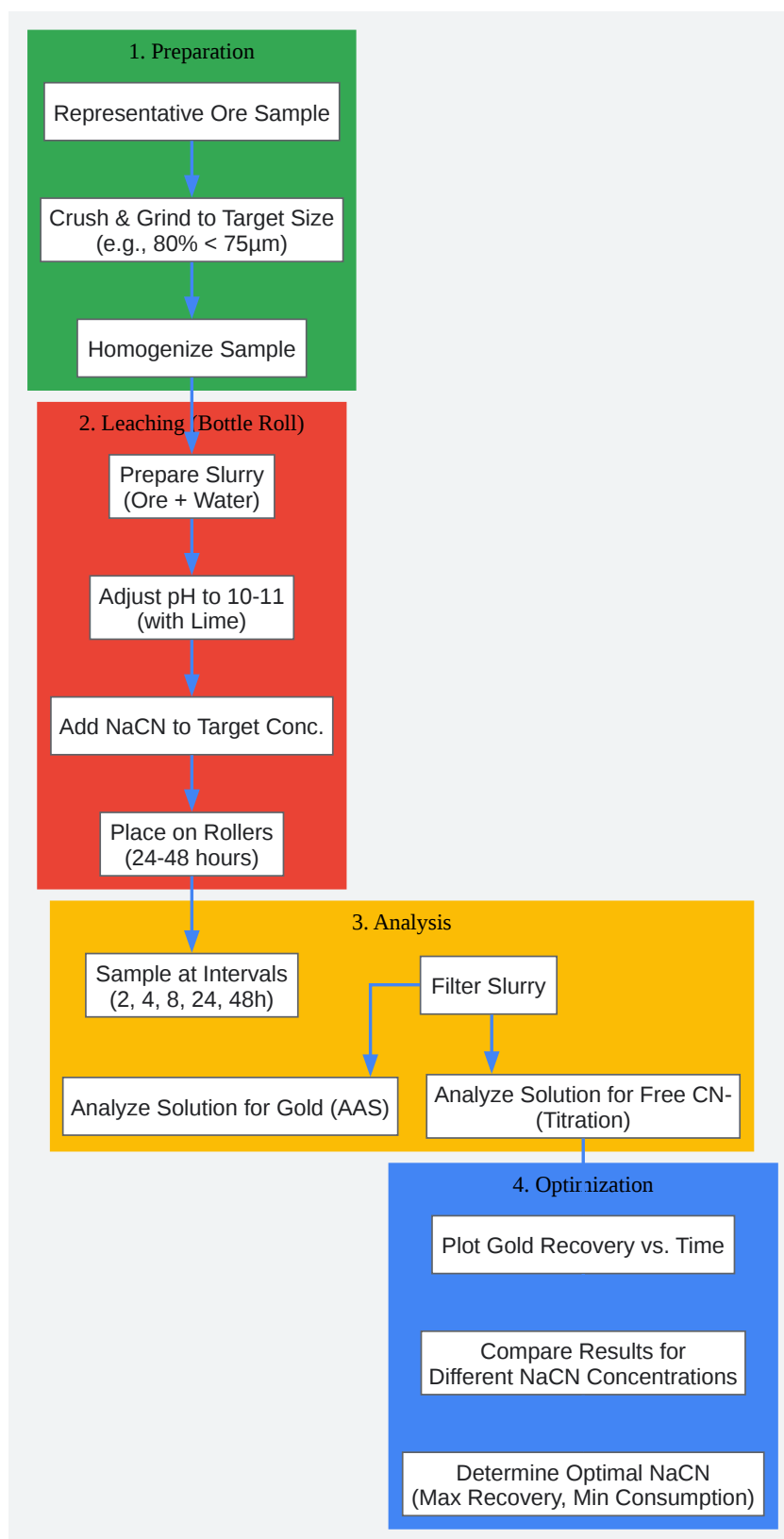
3. Endpoint Determination:

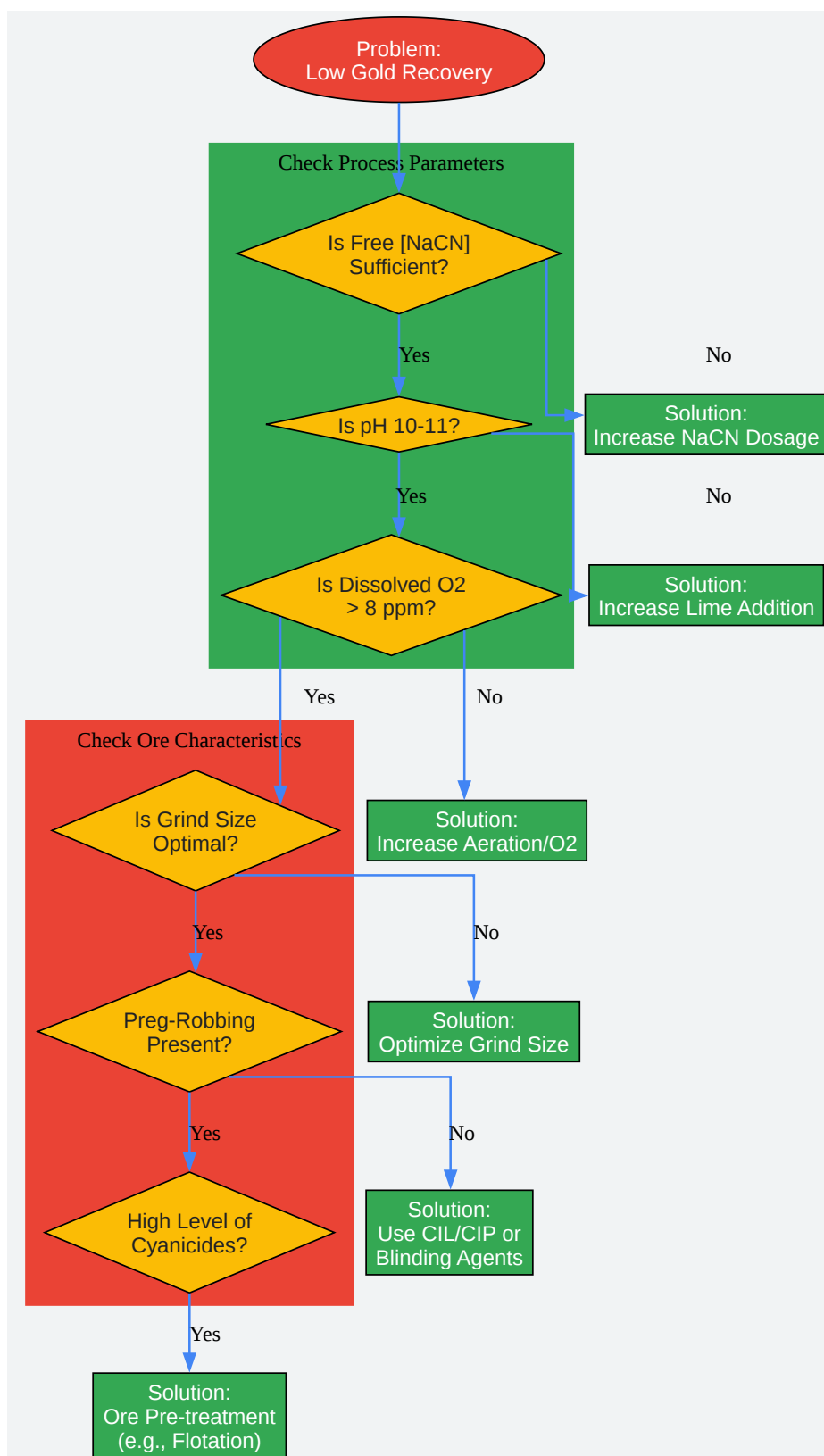
- The endpoint is reached upon the formation of a permanent pale yellow opalescence or turbidity, which indicates that all free cyanide has reacted.[\[17\]](#)

4. Calculation:

- Record the volume of silver nitrate solution used.
- Calculate the free **sodium cyanide** concentration using the known molarity of the AgNO_3 solution and the volume of the sample.

Visualizations





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References

- 1. Cyanide Leaching Chemistry & Gold Cyanidation - 911Metallurgist [911metallurgist.com]
- 2. coreresources.com.au [coreresources.com.au]
- 3. prominetechnology.com [prominetechnology.com]
- 4. avestia.com [avestia.com]
- 5. 5 Factors Affecting Gold Extraction Efficiency by Cyanide - Xinhai [xinhaimining.com]
- 6. prominetechnology.com [prominetechnology.com]
- 7. royalsocietypublishing.org [royalsocietypublishing.org]
- 8. idc-online.com [idc-online.com]
- 9. jxscmachine.com [jxscmachine.com]
- 10. Cyanide Bottle Roll Leach Test - Leaching Procedures - 911Metallurgist [911metallurgist.com]
- 11. What Minerals Hinder Gold Cyanide Leaching and How to Deal With It? - Xinhai [m.xinhaimining.com]
- 12. unitedchemicalcn.com [unitedchemicalcn.com]
- 13. How to Reduce Sodium Cyanide Consumption of Gold Cyanidation Plants? [cnfreereagent.com]
- 14. miningzimbabwe.com [miningzimbabwe.com]
- 15. scielo.org.za [scielo.org.za]
- 16. scribd.com [scribd.com]
- 17. FREE Cyanide Assay Method - 911Metallurgist [911metallurgist.com]
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